

Technical Guide to Tert-butyl 4-formylbenzoate

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Compound of Interest

Compound Name: *Tert-butyl 4-formylbenzoate*

Cat. No.: *B153408*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Tert-butyl 4-formylbenzoate**, a key building block in organic synthesis. This document outlines its chemical properties, synthesis protocols, and applications in the development of bioactive molecules.

Chemical and Physical Properties

Tert-butyl 4-formylbenzoate, also known as 4-(tert-Butoxycarbonyl)benzaldehyde, is a bifunctional molecule featuring both an aldehyde and a tert-butyl ester group. This unique structure makes it a valuable intermediate in various synthetic pathways. Its CAS Registry Number is 65874-27-3.

Table 1: Chemical and Physical Properties of **Tert-butyl 4-formylbenzoate**

Property	Value
CAS Number	65874-27-3
Molecular Formula	C ₁₂ H ₁₄ O ₃ [1]
Molecular Weight	206.24 g/mol
Appearance	White to orange to green powder/crystal
Melting Point	52.0 to 56.0 °C
Purity	>98.0% (GC)
Synonyms	4-Formylbenzoic Acid tert-Butyl Ester, 4-(tert-Butoxycarbonyl)benzaldehyde

Synthesis of Tert-butyl 4-formylbenzoate

There are several reported methods for the synthesis of **Tert-butyl 4-formylbenzoate**. A common approach involves the esterification of 4-formylbenzoic acid. Another documented procedure is detailed below.

Experimental Protocol: Synthesis from 4-Formylbenzoic Acid

This protocol details a laboratory-scale synthesis of **Tert-butyl 4-formylbenzoate**.

Reaction Scheme:

4-Formylbenzoic acid reacts with a tert-butylation agent in the presence of a catalyst to yield **Tert-butyl 4-formylbenzoate**.

Materials:

- 4-Formylbenzoic acid
- Di-tert-butyl dicarbonate (Boc₂O)
- 4-Dimethylaminopyridine (DMAP)

- Tetrahydrofuran (THF)
- Ethyl acetate
- Saturated sodium bicarbonate solution
- Saturated saline solution
- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- Petroleum ether

Procedure:

- To a 250 mL round-bottom flask, add 4-formylbenzoic acid (5.0 g, 33 mmol), di-tert-butyl dicarbonate (14.54 g, 66.6 mmol), and 4-dimethylaminopyridine (0.814 g, 6.66 mmol).
- Add 100 mL of tetrahydrofuran to the flask.
- Stir the reaction mixture at room temperature for 16 hours.
- Monitor the reaction for completion using an appropriate method (e.g., TLC).
- Once the reaction is complete, remove the solvent by distillation under reduced pressure to obtain the crude product.
- Add 150 mL of ethyl acetate to the residue and wash with 25 mL of saturated sodium bicarbonate solution and 25 mL of water.
- Back-extract the aqueous phase with ethyl acetate (2 x 100 mL).
- Combine the organic phases, wash with 50 mL of saturated saline, and dry over anhydrous magnesium sulfate.
- Concentrate the solution under reduced pressure.

- Purify the final product by flash column chromatography using a gradient elution from petroleum ether to 10% ethyl acetate in petroleum ether.

Results:

This procedure yields **Tert-butyl 4-formylbenzoate** as a white solid.

Table 2: Synthesis and Characterization Data

Parameter	Value
Yield	28% (1.90 g)
¹ H NMR (400 MHz, CDCl ₃)	δ 10.10 (s, 1H), 8.14 (d, J = 8.3 Hz, 2H), 7.93 (d, J = 8.5 Hz, 2H), 1.61 (s, 9H)

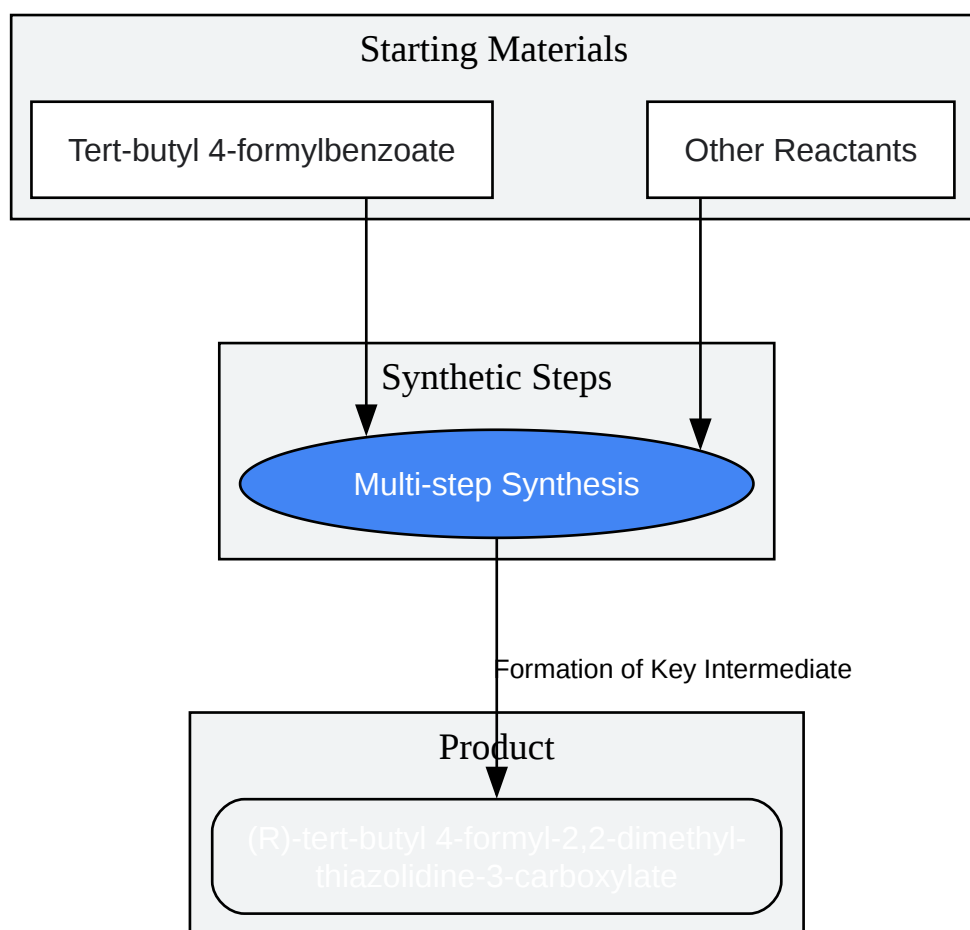
Applications in Drug Discovery and Organic Synthesis

Tert-butyl 4-formylbenzoate is a valuable building block for the synthesis of more complex molecules, particularly in the field of medicinal chemistry.[2] Its bifunctional nature allows for sequential or orthogonal reactions, providing a versatile scaffold for constructing diverse molecular architectures.

Synthesis of Jaspine B Intermediate

A notable application of this compound is in the synthesis of (R)-tert-butyl 4-formyl-2,2-dimethylthiazolidine-3-carboxylate, a key intermediate in the total synthesis of Jaspine B and its analogues. Jaspine B is a natural product with interesting biological and physicochemical properties.

The workflow for this application is visualized below.

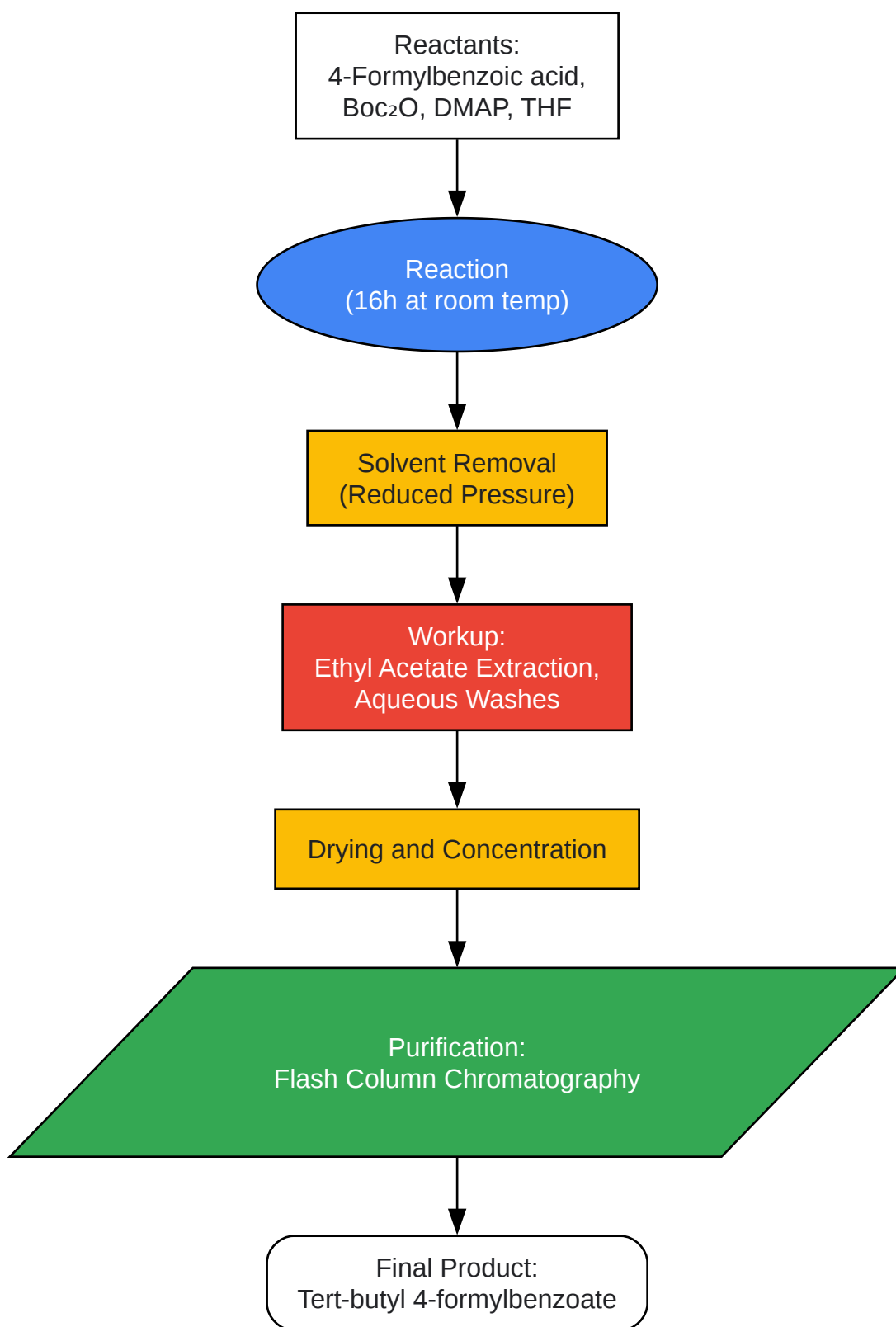


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Synthesis of a Jaspine B Intermediate.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the synthesis and purification of **Tert-butyl 4-formylbenzoate** as described in the experimental protocol.



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Synthesis and Purification Workflow.

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References

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- 2. buildingblock.bocsci.com [buildingblock.bocsci.com]
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